

Methoxydienone: A Comparative Analysis of its Dual Progestogenic and Anabolic-Androgenic Properties

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Compound of Interest

Compound Name: Methoxydienone

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For Immediate Release: A comprehensive guide for researchers, scientists, and drug development professionals detailing the dual hormonal activities of the synthetic steroid **methoxydienone**. This document provides a comparative analysis of its performance against other synthetic steroids, supported by experimental data and detailed methodologies.

Methoxydienone (also known as methoxygonadiene) is a synthetic steroid belonging to the 19-nortestosterone family of compounds.^[1] First synthesized in the 1960s during research into oral contraceptives, it was never commercially marketed for medical use but has gained attention in the realm of performance enhancement as a designer steroid.^{[2][3]} Structurally related to the progestin levonorgestrel, **methoxydienone** is recognized for its dual progestogenic and anabolic-androgenic activities.^{[4][5]} This guide provides an in-depth comparison of these properties with other relevant compounds, outlines key experimental protocols for their assessment, and visualizes the underlying signaling pathways.

Comparative Biological Activities: A Tabular Overview

While specific quantitative receptor binding data for **methoxydienone** is not extensively available in public literature, its biological activity can be contextualized by comparing its known anabolic-androgenic ratio with the receptor binding affinities of other well-characterized 19-nortestosterone derivatives and synthetic progestins.^{[6][7]}

Anabolic-to-Androgenic Ratio

The anabolic and androgenic potency of **methoxydienone** has been characterized relative to testosterone propionate. The anabolic-to-androgenic ratio is a critical measure of a steroid's therapeutic potential, with a higher ratio indicating greater muscle-building effects relative to masculinizing effects.

Compound	Anabolic Activity (relative to Testosterone Propionate)	Androgenic Activity (relative to Testosterone Propionate)	Anabolic-to- Androgenic Ratio
Methoxydienone	54	27	2:1
Testosterone Propionate	100	100	1:1
Nandrolone	90	625	~0.14:1

Data sourced from in vivo studies and presented for comparative purposes.[\[5\]](#)

Comparative Receptor Binding Affinities of Related Progestins

The progestogenic and off-target activities of **methoxydienone** can be inferred by examining the receptor binding profiles of structurally related compounds. The following table summarizes the relative binding affinities (RBA) of various progestins for the progesterone, androgen, glucocorticoid, and estrogen receptors.

Compound	Progesterone Receptor (PR) RBA (%)	Androgen Receptor (AR) RBA (%)	Glucocorticoid Receptor (GR) RBA (%)	Estrogen Receptor (ER α) RBA (%)
Progesterone	100	1-10	1-5	<0.1
Levonorgestrel	170	84-87	-	<0.1

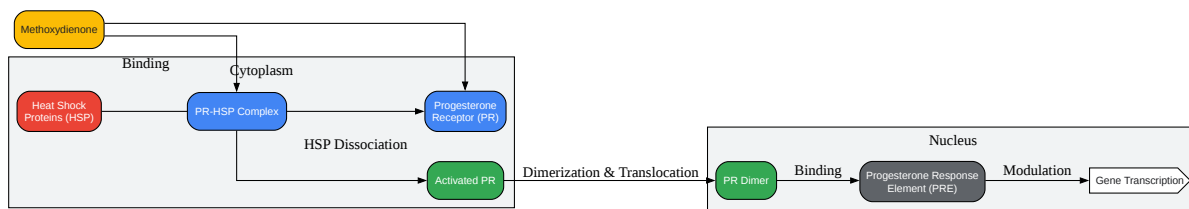
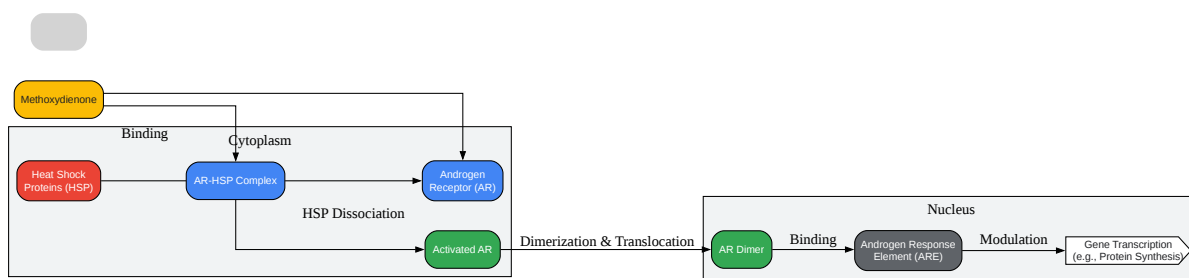
Note: RBA values are compiled from various sources and may vary depending on the specific assay conditions. The data presented is for comparative purposes. A higher RBA percentage indicates a stronger binding affinity relative to the reference compound (progesterone).[6] The structural similarities between **methoxydienone** and levonorgestrel suggest that **methoxydienone** likely possesses significant affinity for both the progesterone and androgen receptors.[4]

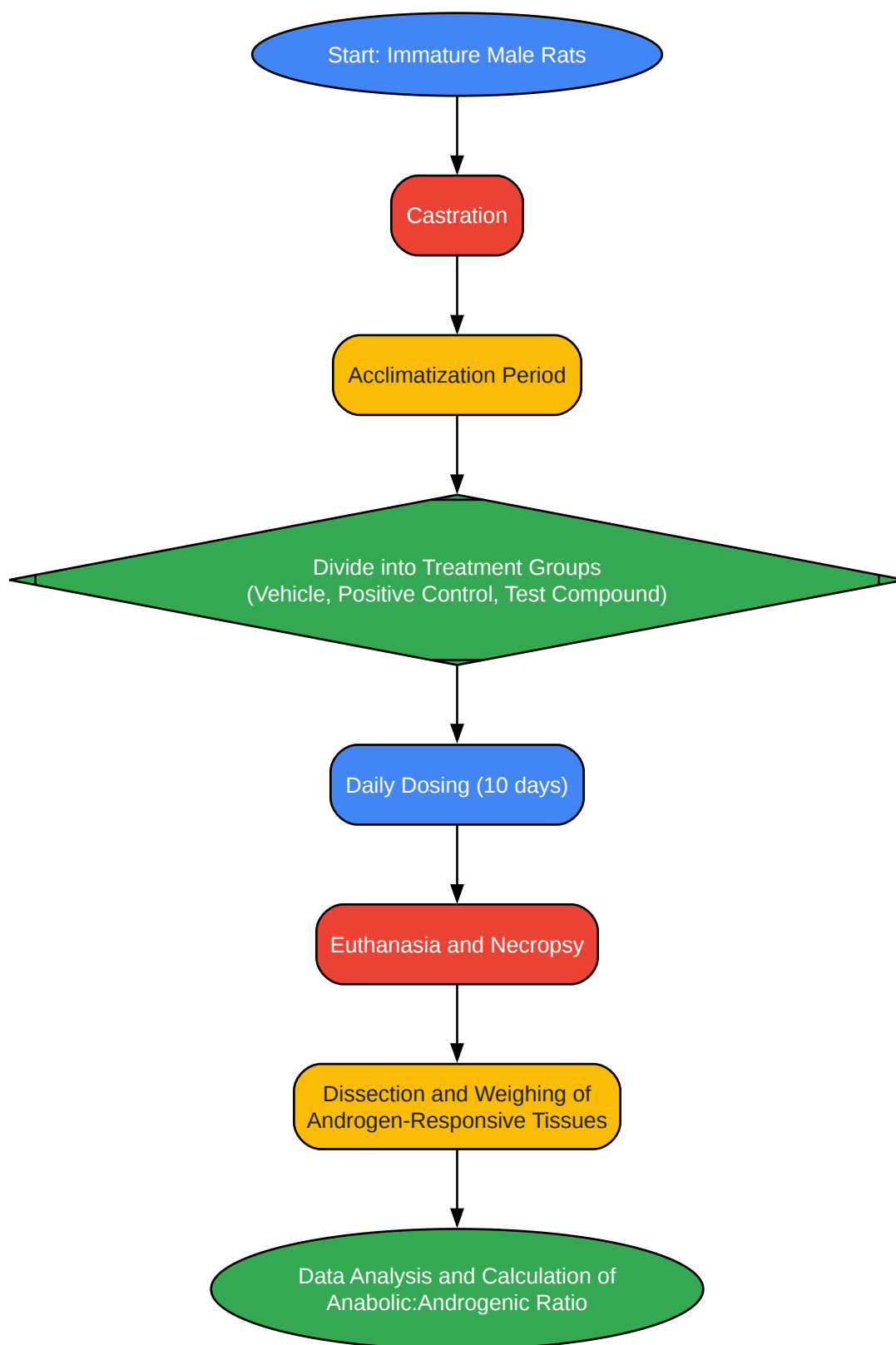
Signaling Pathways

The biological effects of **methoxydienone** are mediated through its interaction with the androgen and progesterone receptors, which are ligand-activated nuclear transcription factors. [2]

Androgen Receptor Signaling Pathway

Upon entering the cell, **methoxydienone** binds to the androgen receptor (AR) in the cytoplasm, causing a conformational change and dissociation from heat shock proteins. The activated AR-ligand complex translocates to the nucleus, dimerizes, and binds to androgen response elements (AREs) on the DNA, thereby modulating the transcription of target genes involved in protein synthesis and muscle growth.[8]





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References

- 1. Signaling inputs to progesterone receptor gene regulation and promoter selectivity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. Frontiers | Progesterone Signaling Mechanisms in Brain and Behavior [frontiersin.org]
- 4. Buy Methoxydienone | 2322-77-2 | > 95% [smolecule.com]
- 5. Methoxydienone - Wikipedia [en.wikipedia.org]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- 8. researchgate.net [researchgate.net]
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